reference standards for N-(3-hydroxy-4-methylphenyl)benzamide analysis

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Compound of Interest

Compound Name:	*Benzamide,4-fluoro-N-(3-hydroxy-4-methylphenyl)-*
CAS No.:	*723261-52-7*
Cat. No.:	*B13412676*

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An in-depth technical analysis and methodological comparison for the quantification and qualification of N-(3-hydroxy-4-methylphenyl)benzamide.

Introduction: The Analytical Context

[1] is a critical structural motif and intermediate frequently encountered in the synthesis of advanced pharmaceutical active ingredients (APIs). Notably, the 3-hydroxy-4-methylphenylamino and benzamide moieties are integral to the design of 1,2,6-thiadiazinone-based [2], which are actively investigated in oncology and metabolic disease research.

Accurate quantification of this compound—whether acting as a synthetic precursor, a degradation product, or a process-related impurity—requires highly characterized reference standards and robust analytical methodologies. This guide provides a comparative analysis of reference standard grades and evaluates High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) against Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for its quantification, grounded in[3].

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Part 1: The Causality of Reference Standard Selection

The accuracy of any quantitative analytical method is fundamentally tethered to the purity and characterization of its reference standard. For N-(3-hydroxy-4-methylphenyl)benzamide, the presence of the oxidizable phenolic hydroxyl group and the basic benzamide nitrogen necessitates strict qualification protocols.

- Primary Reference Standards: Sourced from recognized pharmacopeial bodies or synthesized with exhaustive characterization (qNMR, HRMS, IR, elemental analysis). Purity is typically >99.0%. Because they are resource-intensive to produce, they are used sparingly to calibrate secondary standards.

- In-House Working Standards: Synthesized or purified internally, these are calibrated directly against the primary standard. They offer a cost-effective alternative for routine batch release and stability testing, provided their Certificate of Analysis (CoA) establishes unbroken traceability and accounts for moisture content and residual solvents.

Logical workflow for the qualification and traceability of in-house working reference standards.

Part 2: Comparative Analytical Methodologies

The choice between HPLC-UV and LC-MS/MS depends entirely on the analytical goal: routine assay/purity vs. trace-level genotoxic impurity screening.

Chromatographic Causality: The primary analytical challenge in the HPLC analysis of benzamides lies in their chemical nature. The basic amide nitrogen can cause severe peak tailing due to secondary interactions with residual acidic silanol groups on silica-based stationary phases[4]. To mitigate this, a superficially porous particle (SPP) C18 column with dense end-capping is required. Furthermore, the mobile phase must be carefully controlled; utilizing a[5] ensures the phenolic hydroxyl (pKa ~10) remains fully protonated (neutral). This drives predictable hydrophobic retention while simultaneously providing abundant protons for positive electrospray ionization (ESI+) in MS applications.

Quantitative Performance Comparison

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Parameter	HPLC-UV (Assay/Purity)	LC-MS/MS (Trace Analysis)
Primary Application	Batch release, bulk API purity	Trace impurities, Pharmacokinetics
Detection Limit (LOD)	~0.5 µg/mL	~0.5 ng/mL
Quantitation Limit (LOQ)	~1.5 µg/mL	~1.5 ng/mL
Linear Dynamic Range	1.5 - 150 µg/mL	1.5 - 500 ng/mL
Precision (%RSD)	< 1.0%	< 5.0%
Structural Specificity	Low (Retention time + UV spectrum)	High (Precursor/Product ion m/z)

Part 3: Self-Validating Experimental Protocols

To ensure data integrity, every analytical run must act as a self-validating system governed by strict System Suitability Testing (SST) criteria, as outlined in the [6].

Protocol 1: HPLC-UV for Routine Purity and Assay

Causality: High-concentration samples (>0.1% w/w) require a method with a wide linear dynamic range. UV detection at 254 nm optimally captures the conjugated benzamide chromophore.

- Standard Preparation: Accurately weigh 10.0 mg of the qualified Working Reference Standard. Dissolve in 10 mL of diluent (50:50 Water:Acetonitrile) to create a 1.0 mg/mL stock. Dilute to a working concentration of 50 µg/mL.
- Chromatographic Conditions:
  - Column: SPP C18 (100 x 4.6 mm, 2.7 µm).
  - Mobile Phase A: 0.1% Formic acid in HPLC-grade Water.
  - Mobile Phase B: 0.1% Formic acid in Acetonitrile.
  - Gradient: 5% B to 95% B over 10 minutes. Flow rate: 1.0 mL/min.

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- System Suitability Testing (Self-Validation): Inject the 50 µg/mL standard preparation 5 times.
  - Gate: The run is only valid if the %RSD of the peak area is ≤ 2.0%, the Tailing factor (Tf) is ≤ 1.5, and Theoretical plates (N) are ≥ 5000.

Protocol 2: LC-MS/MS for Trace Impurity Profiling

Causality: For trace degradation analysis (<0.1%), UV lacks sensitivity. MS/MS using Multiple Reaction Monitoring (MRM) provides absolute structural specificity, filtering out co-eluting matrix interferences.

- Sample Preparation: Dilute the API sample in the mobile phase to a final concentration of 1.0 mg/mL. Spike with an isotopically labeled internal standard (if available) to correct for matrix effects.
- MS Optimization:
  - Ionization: Electrospray Ionization (ESI) in positive mode.
  - Transitions: The protonated precursor ion [M+H]+ is m/z 244.1. Optimize the collision energy (CE) to monitor the dominant product ion (e.g., m/z 121.0 corresponding to the benzoyl cation).
- System Suitability Testing (Self-Validation): Inject a blank diluent, followed by the LOQ standard (1.5 ng/mL).
  - Gate: The run is only valid if the Signal-to-Noise (S/N) ratio is ≥ 10 for the LOQ standard, and no interfering peaks are present in the blank at the retention time of the analyte.

Decision matrix and self-validating workflow for selecting the appropriate analytical method.

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